

# Application Notes and Protocols: Solid-Phase Extraction of 11-HEPE from Plasma

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## Compound of Interest

Compound Name: 11-HEPE

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## Introduction

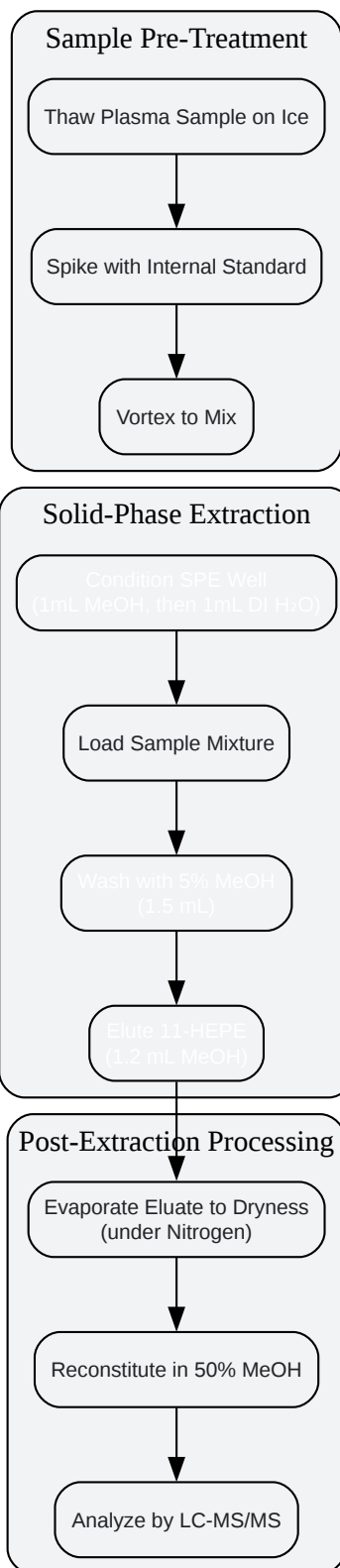
11-Hydroxy-5,8,12,14-eicosatetraenoic acid (**11-HEPE**) is a bioactive lipid mediator derived from the omega-3 fatty acid eicosapentaenoic acid (EPA). As a member of the eicosanoid family, **11-HEPE** is involved in various physiological and pathological processes, making its accurate quantification in biological matrices like plasma crucial for research and clinical studies. Solid-phase extraction (SPE) is a widely adopted technique for the selective extraction and purification of eicosanoids from complex biological samples prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[1]</sup> SPE offers significant advantages over traditional liquid-liquid extraction (LLE), including improved removal of interfering substances, higher sample throughput, and reduced solvent consumption.<sup>[1][2]</sup>

This document provides a detailed protocol for the solid-phase extraction of **11-HEPE** from plasma samples using a hydrophilic-lipophilic balanced (HLB) sorbent. The protocol is designed to ensure high recovery and a clean extract, suitable for sensitive downstream analysis.

## Signaling Pathway Context

**11-HEPE** is synthesized from EPA through enzymatic oxidation, primarily by cyclooxygenase (COX) and lipoxygenase (LOX) enzymes. Its biological functions are mediated through various signaling pathways, often involving G-protein coupled receptors, influencing inflammatory

responses and other cellular processes. Understanding these pathways is essential for interpreting the significance of **11-HEPE** levels in biological systems.



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